

# Performance of Fenticonazole Nitrate Nanosystems

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## Compound Focus: Fenticonazole Nitrate

CAS No.: 73151-29-8

Cat. No.: S527918

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Nanosystem Type	Key Composition	Entrapment Efficiency (EE%)	Particle Size (nm)	Zeta Potential (mV)	Ex Vivo Permeation Results	Primary Reference
<b>Leciplex (FCN-LPX)</b> [1]	Soybean phosphatidylcholine, Cationic surfactant (DDAB/CTAB)	82.74% ± 0.67%	189.95 ± 2.90	+41.35 ± 2.62	3.3-fold higher transcorneal permeation vs. drug suspension [1]	(Nemr et al., 2025)
<b>Novasomes</b> [2]	Stearic acid, Cholesterol, Span 80	94.31%	197.05	-66.95	527.98 µg/cm² total permeation [2]	(Albash et al., 2022)
<b>Terpesomes</b> [3]	Phospholipid, Terpenes (e.g., Eugenol), Stearylamine (charge inducer)	79.02% ± 2.35%	287.25 ± 9.55	+36.15 ± 1.06	Significantly higher corneal retention vs. drug suspension [3]	(Albash et al., 2021)
<b>Vaginal Terpesomes</b> [4]	Terpenes, Phospholipid, Sodium	Information not specified in sources	Information not specified in sources	Information not specified in sources	"Tremendous" permeability compared to bilosomes	(Albash et al., 2020)

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	Deoxycholate, Ethanol				and suspension [4]	

## Detailed Experimental Protocols

### Protocol 1: Preparation of Terpesomes via Thin Film Hydration

This protocol is adapted from the development of ocular terpesomes [3].

- **Materials:**

- Drug: **Fenticonazole nitrate** (FTN)
- Lipids: L- $\alpha$ -phosphatidylcholine (from egg yolk)
- Penetration Enhancers: Terpenes (e.g., Eugenol, Fenchone, Limonene)
- Charge Inducer: Stearylamine (SA)
- Solvent: Methanol (HPLC grade)
- Hydration Medium: Distilled water

- **Equipment:**

- Rotatory evaporator with a vacuum pump
- Round-bottom flask
- Water bath sonicator
- Cooling centrifuge

- **Step-by-Step Method:**

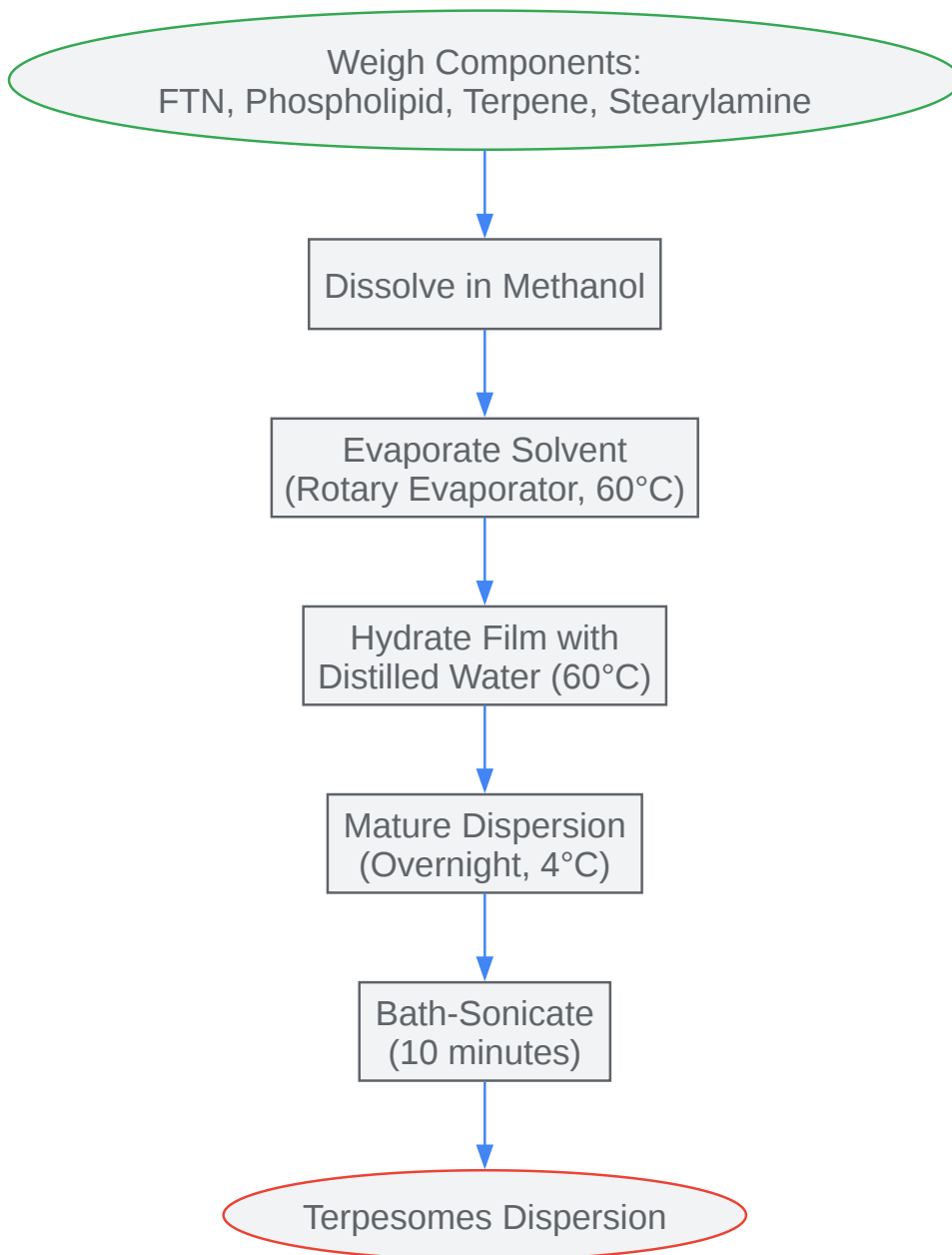
- **Weighing:** Accurately weigh FTN (10 mg), phospholipid (100 mg), the selected terpene (10-30 mg), and stearylamine (if used).
- **Dissolution:** Transfer all components to a round-bottom flask and dissolve in 10 mL of methanol.
- **Film Formation:** Evaporate the organic solvent using a rotatory evaporator under vacuum (60°C, 90 rpm) until a thin, dry lipid film is formed on the inner wall of the flask.
- **Hydration:** Hydrate the dry film with 10 mL of distilled water at a temperature above the lipid's phase transition temperature (e.g., 60°C) for 45 minutes. Use glass beads to aid in complete hydration.
- **Maturation:** Allow the vesicle dispersion to mature overnight at 4°C.

- **Size Reduction:** Bath-sonicate the dispersion for 10 minutes to reduce the particle size and achieve a more uniform distribution.

- **Critical Notes:**

- The **type and amount of terpene** are critical process parameters (CPPs) that significantly impact the Critical Quality Attributes (CQAs) like EE% and particle size [3].
- Incorporating a **positive charge inducer** like stearylamine enhances mucoadhesion to the negatively charged corneal surface, improving retention and permeation [3].

The experimental workflow for this protocol can be visualized as follows:



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## Protocol 2: Ex Vivo Corneal Permeation Study Using Franz Diffusion Cells

This protocol is standardized across multiple studies for ocular formulations [1] [2].

- **Materials:**

- Biological Membrane: Freshly excised rabbit corneas.
- Apparatus: Franz diffusion cells with a specific effective diffusion area (e.g., 0.785 cm<sup>2</sup>).
- Receptor Medium: Simulated tear fluid (pH ~7.4) or phosphate-buffered saline (PBS), maintained at 37±1°C with continuous stirring.
- Sample: Optimized nanosystem dispersion (e.g., Novasomes, Terpesomes) and a control (FTN suspension).

- **Equipment:**

- Franz diffusion cell apparatus
- Thermostated water bath
- HPLC system with UV detector or Spectrophotometer

- **Step-by-Step Method:**

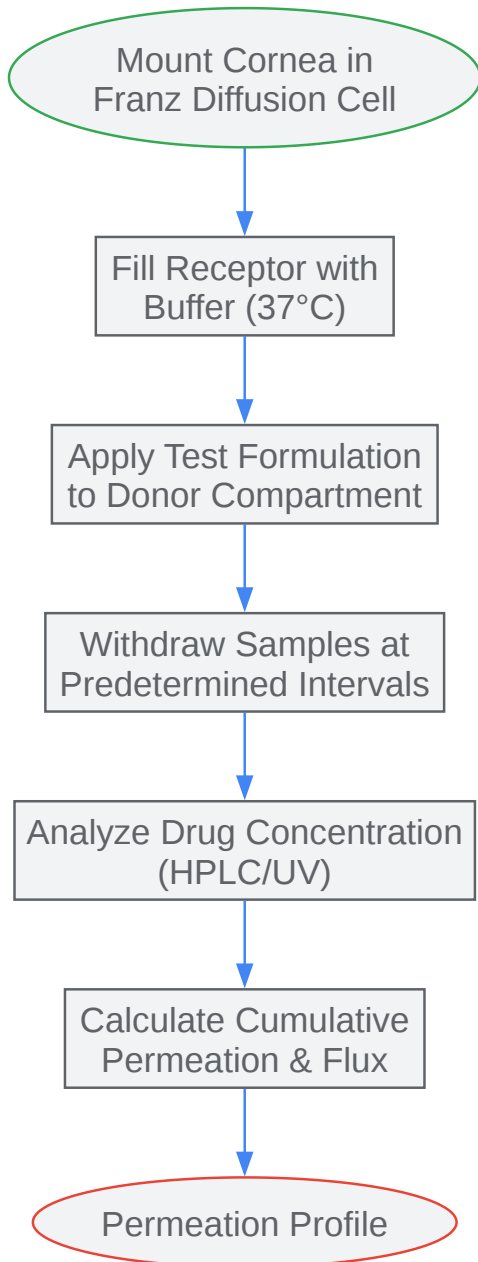
- **Cornea Preparation:** Excise the corneas from rabbit eyes and carefully mount each one between the donor and receptor compartments of the Franz cell, with the epithelial side facing the donor compartment.
- **Receptor Setup:** Fill the receptor compartment with the receptor medium, ensuring no air bubbles are trapped. Maintain the system at 37±1°C.
- **Donor Application:** Place a specific volume (e.g., 1 mL) of the FTN formulation (nanosystem or suspension) into the donor compartment.
- **Sampling:** At predetermined time intervals (e.g., 0.5, 1, 2, 4, 6, 8 hours), withdraw aliquots (e.g., 1 mL) from the receptor compartment and immediately replace with an equal volume of fresh pre-warmed receptor medium.
- **Analysis:** Analyze the concentration of FTN in the samples using a validated analytical method, such as HPLC or UV spectrophotometry [5].
- **Data Analysis:** Calculate the cumulative amount of drug permeated per unit area (µg/cm<sup>2</sup>) and plot it against time. Determine key parameters like the steady-state flux (J<sub>ss</sub>) and enhancement ratio.

- **Critical Notes:**

- The integrity of the corneal membrane should be verified before the experiment.

- Sink conditions must be maintained in the receptor compartment throughout the study.

The workflow for the permeation study is outlined below:



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## Key Insights for Successful Permeation Enhancement

- **Address the Dual Barrier of the Cornea:** The cornea has a hydrophobic epithelium and a hydrophilic stroma. Successful nanosystems like Leciplex and Terpesomes are engineered to interact with both layers.

Their surface charge and composition enhance penetration [1] [6].

- **Leverage Statistical Design for Optimization:** Employ statistical experimental designs (e.g., Factorial, Box-Behnken, Central Composite) to systematically optimize formulation parameters. This identifies the ideal levels of critical factors like surfactant ratio, terpene type/amount, and lipid concentration to maximize entrapment and permeation [7] [8] [3].
- **Prioritize Formulation Stability:** Before permeation studies, ensure the physical stability of the nanosystem. Conduct short-term stability studies and consider the impact of sterilization methods (e.g., gamma sterilization) on critical quality attributes like particle size and Zeta Potential [1] [2].

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